

improving BI 01383298 solubility in DMSO

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Compound of Interest

Compound Name: BI 01383298

Cat. No.: B15584180

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Technical Support Center: BI-01383298

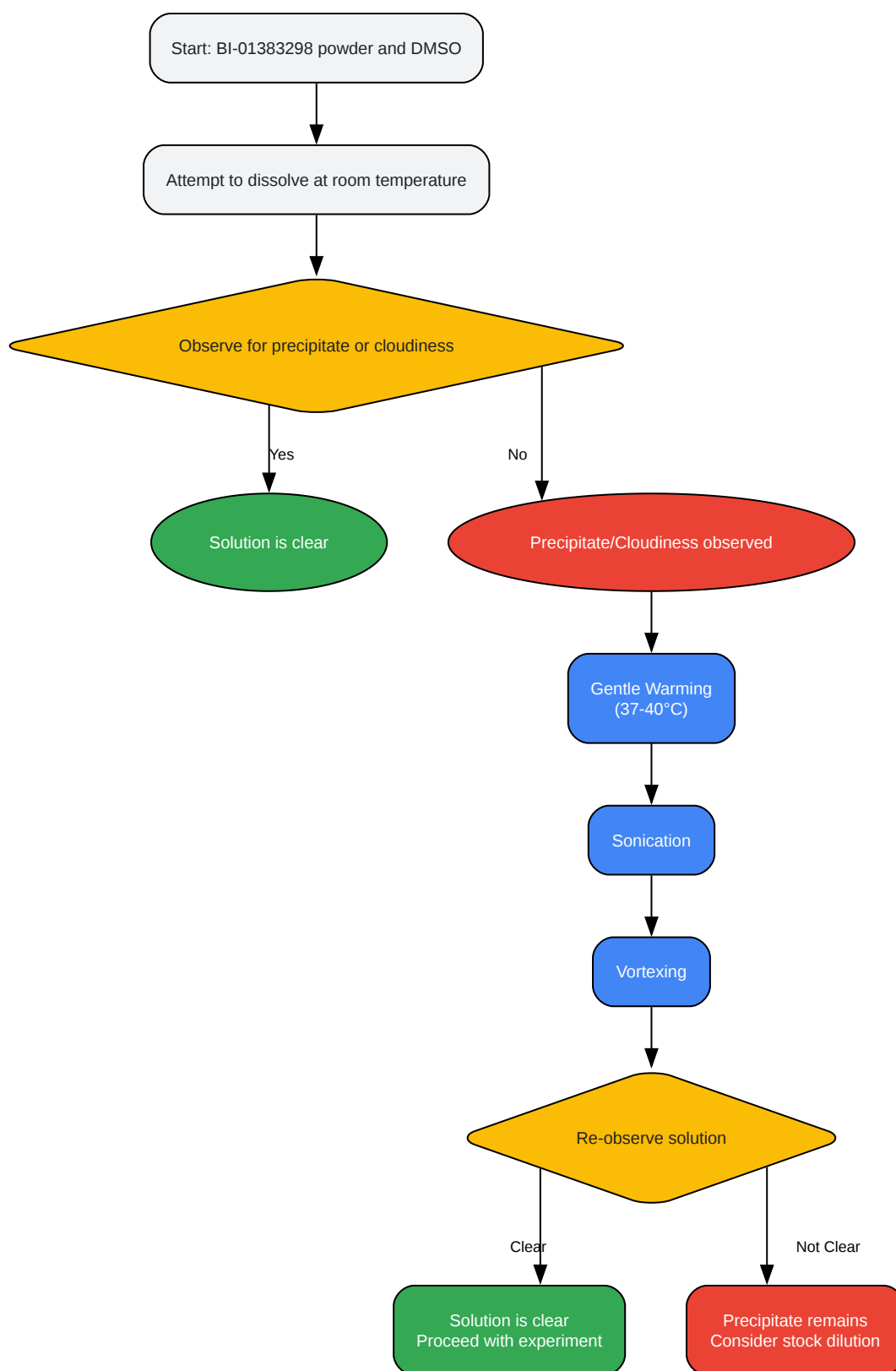
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with BI-01383298, a potent and selective irreversible inhibitor of the human sodium-coupled citrate transporter SLC13A5. The primary focus of this guide is to address challenges related to its solubility in Dimethyl Sulfoxide (DMSO).

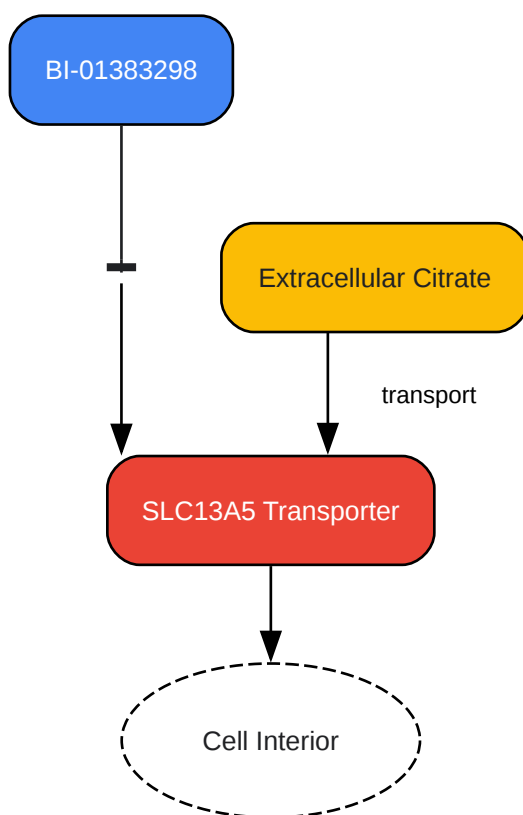
Troubleshooting Guide: Improving BI-01383298 Solubility in DMSO

Researchers may encounter difficulties in dissolving BI-01383298 in DMSO, especially at higher concentrations. This can manifest as a persistent precipitate, cloudiness in the solution, or the formation of a film. The following troubleshooting steps and experimental protocols are designed to address these issues.

Initial Observation: Precipitate or Cloudiness in DMSO

If you observe a precipitate or cloudiness after attempting to dissolve BI-01383298 in DMSO at room temperature, follow this workflow:





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